

# A Comprehensive Technical Guide to $\delta$ -Valerolactone for Advanced Research and Development

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## Compound of Interest

Compound Name:	Delta-Valerolactone
CAS No.:	26354-94-9
Cat. No.:	B7766562

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This guide provides an in-depth exploration of **delta-valerolactone** ( $\delta$ -valerolactone), a versatile cyclic ester, tailored for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, synthesis, and critical applications, with a focus on the scientific principles that underpin its utility in the laboratory and industry.

## Core Identification and Physicochemical Properties

$\delta$ -Valerolactone, systematically named oxan-2-one or tetrahydro-2H-pyran-2-one, is a six-membered cyclic ester (lactone).<sup>[1][2]</sup> Its structure is foundational to its chemical behavior and applications, particularly in polymerization.

## Key Identifiers

- CAS Number: 542-28-9<sup>[3][4][5]</sup>
- Molecular Formula: C<sub>5</sub>H<sub>8</sub>O<sub>2</sub><sup>[1][4][5]</sup>
- Molecular Weight: 100.12 g/mol <sup>[1][2][5][6]</sup>

## Physicochemical Data

A thorough understanding of  $\delta$ -valerolactone's physical properties is paramount for its handling, purification, and application in controlled chemical reactions.

Property	Value	Source
Appearance	Colorless to slightly yellow liquid	[6]
Melting Point	-13 to -12 °C	[6]
Boiling Point	230 °C (at 760 mmHg)	[4]
58 - 60 °C (at 0.5 mmHg)	[6]	
Density	1.105 g/mL at 20 °C	[4]
1.079 g/cm <sup>3</sup> at 25 °C	[6]	
Refractive Index (n <sup>20</sup> /D)	1.457	[4][5]
Flash Point	112 °C (234 °F) - closed cup	[6]
Water Solubility	Miscible	[4]

This data is crucial for designing experimental setups, such as distillation for purification or selecting appropriate solvents for reactions.

## The Chemistry of $\delta$ -Valerolactone: Synthesis and Reactivity

The utility of  $\delta$ -valerolactone stems from its reactivity, primarily the susceptibility of its ester bond to nucleophilic attack, leading to ring-opening. This characteristic is the cornerstone of its application in polymer science.

## Synthesis Routes

While commercially available, understanding the synthesis of  $\delta$ -valerolactone provides insight into potential impurities and informs purification strategies. A common laboratory and industrial

synthesis involves the oxidation of a suitable precursor. One notable method is the one-pot synthesis from tetrahydrofurfuryl alcohol.[5]

## Ring-Opening Polymerization (ROP)

The most significant reaction of  $\delta$ -valerolactone is its ring-opening polymerization (ROP) to form poly( $\delta$ -valerolactone), a biodegradable polyester. This process can be initiated by various catalysts, including anionic, cationic, and coordination-insertion mechanisms. Lipase-catalyzed ROP is also a common method for synthesizing copolyesters.[2]

The choice of initiator is critical as it dictates the polymerization mechanism and, consequently, the properties of the resulting polymer, such as molecular weight, polydispersity, and end-group functionality. For instance, metal-alkoxide initiators are frequently employed for controlled polymerizations.

Caption: Ring-Opening Polymerization of  $\delta$ -Valerolactone.

## Applications in Research and Drug Development

The biocompatibility and biodegradability of poly( $\delta$ -valerolactone) and its copolymers make it a material of significant interest in the biomedical and pharmaceutical fields.

### Drug Delivery Systems

Poly( $\delta$ -valerolactone) and its copolymers with other lactones, such as  $\epsilon$ -caprolactone, are extensively investigated for creating drug delivery vehicles like nanoparticles, microparticles, and hydrogels.[6] The controlled degradation of the polyester backbone allows for the sustained release of encapsulated therapeutic agents. The ability to tune the polymer's properties (e.g., degradation rate, hydrophilicity) by copolymerization is a key advantage in designing sophisticated drug delivery systems.

### Biodegradable Materials

Beyond drug delivery, poly( $\delta$ -valerolactone) is used to produce biodegradable plastics.[6] In a clinical setting, this translates to applications such as absorbable sutures and scaffolds for tissue engineering.[6] The degradation products are non-toxic and can be safely metabolized by the body.

## Organic Synthesis Intermediate

$\delta$ -Valerolactone serves as a versatile building block in organic synthesis.<sup>[3][6]</sup> It is a precursor for various compounds, including pharmaceuticals and other specialty chemicals. For instance, it is used in the synthesis of intermediates for drugs like Cilostazol, Misoprostol, and Dinoprost.<sup>[6]</sup>

## Experimental Protocols

### Purification of $\delta$ -Valerolactone by Vacuum Distillation

Objective: To remove non-volatile impurities and residual water.

Materials:

- $\delta$ -Valerolactone (as received)
- Drying agent (e.g., anhydrous calcium sulfate)
- Vacuum distillation apparatus
- Heating mantle
- Cold trap (e.g., with liquid nitrogen or dry ice/acetone)

Procedure:

- Pre-dry the  $\delta$ -valerolactone over a suitable drying agent overnight.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
- Transfer the dried  $\delta$ -valerolactone to the distillation flask.
- Slowly apply vacuum and begin heating the distillation flask.
- Collect the fraction boiling at 58-60 °C at approximately 0.5 mmHg.
- Store the purified  $\delta$ -valerolactone under an inert atmosphere (e.g., argon or nitrogen) at 2-8°C to prevent moisture contamination.<sup>[4]</sup>

Caption: Workflow for  $\delta$ -Valerolactone Purification.

## Safety and Handling

$\delta$ -Valerolactone is an eye irritant and should be handled with appropriate personal protective equipment, including safety glasses and gloves.[7] It is also moisture-sensitive.[2] Therefore, it should be stored in a tightly sealed container in a cool, dry place.[7] For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

$\delta$ -Valerolactone is a valuable and versatile chemical with a well-established role in polymer chemistry and a growing importance in the pharmaceutical and biomedical fields. Its straightforward polymerization into a biodegradable and biocompatible polyester makes it a cornerstone for developing advanced drug delivery systems and medical devices. A comprehensive understanding of its properties, reactivity, and handling is essential for any researcher or developer looking to harness its full potential.

## References

- BASF. (n.d.). **delta-Valerolactone** | CAS No. 542-28-9. BASF Product Finder.
- Parchem. (n.d.). **delta-Valerolactone** (Cas 542-28-9).
- Tokyo Chemical Industry. (n.d.). **delta-Valerolactone** | 542-28-9.
- ChemicalBook. (n.d.). **delta-Valerolactone** | 542-28-9.
- The Good Scents Company. (n.d.). **delta-valerolactone**.
- PubChem. (n.d.). **Delta-Valerolactone**. National Center for Biotechnology Information.
- Shanghai Lingde Chemical Technology Co., Ltd. (n.d.). **Delta-Valerolactone** 542-28-9.
- CymitQuimica. (n.d.).  $\delta$ -Valerolactone.

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## Sources

- 1. [Delta-Valerolactone | C5H8O2 | CID 10953 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2.  \$\delta\$ -Valerolactone | CymitQuimica \[cymitquimica.com\]](#)
- [3. products.basf.com \[products.basf.com\]](#)
- [4. parchem.com \[parchem.com\]](#)
- [5. delta-Valerolactone | 542-28-9 \[chemicalbook.com\]](#)
- [6. Delta-Valerolactone542-28-9--Shanghai Lingde Chemical Technology Co.,Ltd. \[shldchem.com\]](#)
- [7. delta-valerolactone, 542-28-9 \[thegoodscentcompany.com\]](#)
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